

7-(Benzyloxy)-2-naphthol: A Versatile Scaffold for Complex Molecular Architectures

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Compound of Interest

Compound Name: 7-(Benzyloxy)-2-naphthol

Cat. No.: B054344

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Abstract

7-(Benzyloxy)-2-naphthol has emerged as a pivotal building block in modern organic synthesis, prized for its unique structural and electronic properties. This guide provides an in-depth exploration of its synthesis, reactivity, and strategic application in the construction of complex molecular targets, particularly within medicinal chemistry. We will dissect the causality behind key experimental choices, from selective protection and functionalization to its role in stereoselective transformations. This document serves as a technical resource for chemists seeking to leverage the synthetic potential of this versatile naphthol derivative, offering both foundational principles and field-proven protocols.

Core Concepts: Understanding the Building Block

7-(Benzyloxy)-2-naphthol, with the chemical formula $C_{17}H_{14}O_2$, is a derivative of 2,7-dihydroxynaphthalene where one hydroxyl group is selectively protected as a benzyl ether.^[1]^[2] This seemingly simple modification imbues the molecule with a sophisticated reactivity profile, making it a highly strategic starting material.

Key Structural Features and Their Synthetic Implications:

- **The Naphthol Moiety:** The electron-rich naphthalene core provides a rigid scaffold and is susceptible to a range of transformations, most notably electrophilic aromatic substitution (EAS).

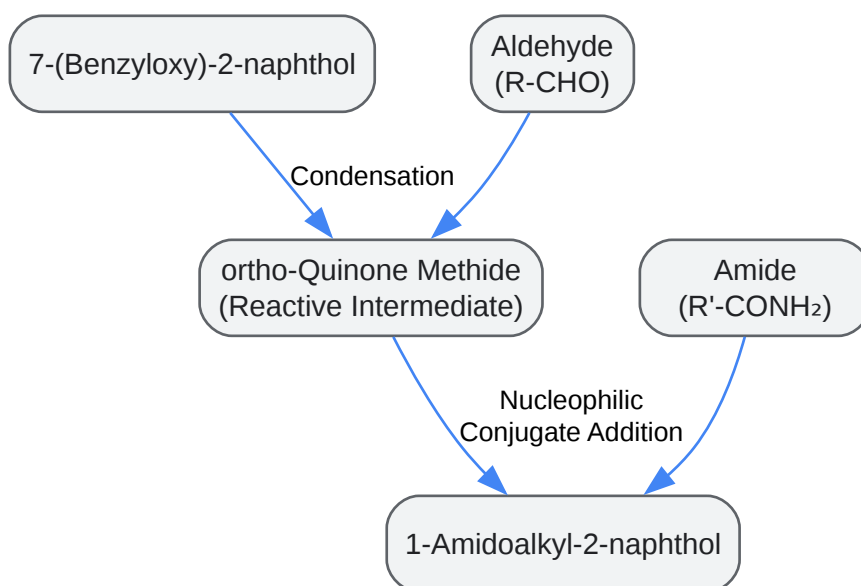
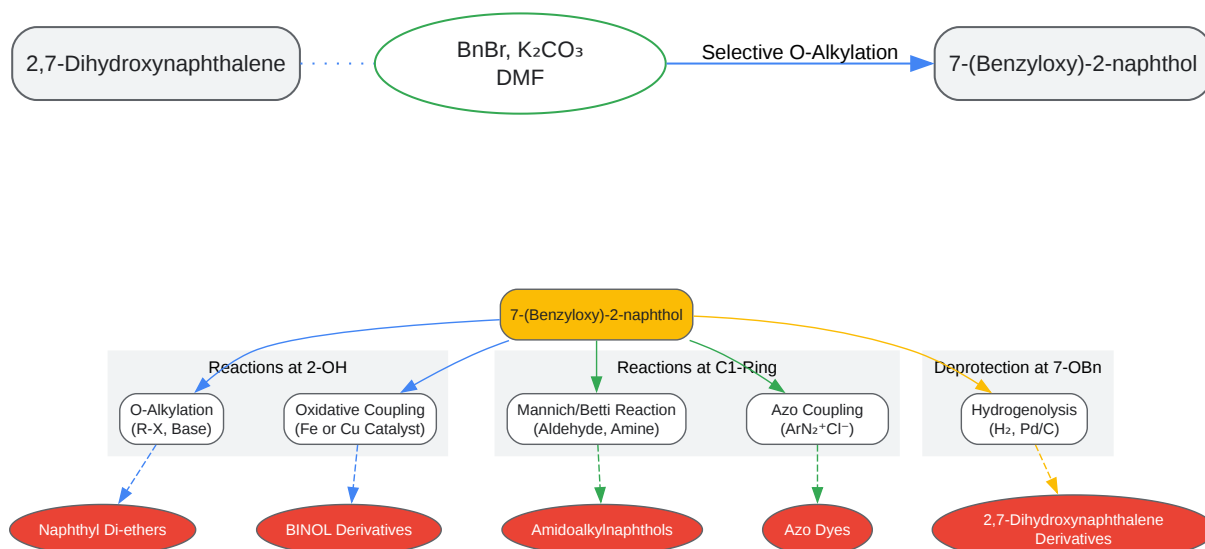
- The Free Phenolic Hydroxyl (-OH): Located at the C2 position, this group is acidic and nucleophilic. It serves as a handle for O-alkylation, esterification, and, critically, directs electrophiles to the highly activated C1 (ortho) position.[\[3\]](#)[\[4\]](#)
- The Benzyl Ether Protecting Group (-OBn): The benzyl group at the C7 position serves a dual purpose. It prevents unwanted reactions at the 7-OH group while its electron-donating nature further activates the naphthalene ring system. Crucially, it can be selectively removed under standard hydrogenolysis conditions, revealing a second hydroxyl group for late-stage functionalization.[\[5\]](#)

Physicochemical Properties

Property	Value	Reference
CAS Number	118495-07-1	[1] [6]
Molecular Formula	C ₁₇ H ₁₄ O ₂	[1]
Molecular Weight	250.29 g/mol	[1] [2]
Appearance	White to off-white solid	[7]

Synthesis of the Building Block: Selective Monobenylation

The most common and direct route to **7-(Benzyloxy)-2-naphthol** is the selective O-alkylation of the more acidic hydroxyl group of 2,7-dihydroxynaphthalene. The procedure typically involves a base and benzyl bromide in a polar aprotic solvent.



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